Technical Support Center: pGlu11-Aβ(11-40) Handling & Preparation

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Compound of Interest	
Compound Name:	*(Pyr11)-Amyloid b-Protein (11-40)*
CAS No.:	*192377-94-9*
Cat. No.:	*B1494842*

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Preventing Pre-Aggregation in Stock Solutions

Status: Operational | Updated: 2025 | Severity: Critical

The Core Problem: Why Standard Aβ Protocols Fail

Most researchers treat pGlu11-Aβ(11-40) like standard Aβ(1-40), leading to immediate experimental failure. You must understand two critical structural deficits:

- Loss of Solubility Anchors: This fragment lacks the charged/polar residues Asp1, Glu3, Arg5, His6, and Tyrosine 10.
- The "Stealth" Aggregator: The formation of the pyroglutamate (pGlu) lactam ring removes the N-terminal positive charge, shifting the isoelectric point (pI) and increasing hydrophobicity.

CRITICAL WARNING - QUANTIFICATION: Do NOT use UV Absorbance at 280 nm (A280) to quantify pGlu11-Aβ(11-40). Standard Aβ protocols rely on the Tyrosine at position 10 for quantification (

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). pGlu11-Aβ(11-40) starts at residue 11; it has NO Tyrosine. Using A280 will result in a reading of zero, leading you to overdose your assay with massive amounts of peptide.

The "Reset" Protocol: Creating the HFIP Film

Objective: To break existing beta-sheet structures in the lyophilized powder and create a monomeric starting point.

Mechanism: 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP) is a fluorinated alcohol that disrupts hydrogen bonds in amyloid fibrils, converting them into α-helical monomers.

Step-by-Step Workflow

- Initial Dissolution:
  - Add 100% HFIP directly to the vendor vial to a concentration of 1.0 mg/mL.
  - Note: Do not use plastic tips if possible; HFIP is volatile and corrosive. Use glass Hamilton syringes or positive displacement pipettes.
- Incubation:
  - Vortex gently. Incubate at Room Temperature (RT) for 60 minutes with the cap closed to ensure full disruption of pre-formed aggregates.
- Aliquot & Evaporate:
  - Aliquot the solution into microcentrifuge tubes (e.g., 0.1 mg per tube).
  - Evaporation: Leave caps open in a fume hood overnight to evaporate HFIP.
  - SpeedVac Option: You may use a SpeedVac (no heat) for 30–60 mins to remove the final traces.
- Storage:
  - The resulting clear peptide film can be stored at -80°C for up to 6 months. Desiccate to prevent moisture absorption.

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Solubilization & Stock Preparation

Objective: To bring the peptide into solution without triggering immediate re-aggregation.

Choice of Solvent: Due to the extreme hydrophobicity of the 11-40 fragment, simple buffers (PBS) will cause immediate precipitation. You must use an organic co-solvent or strong base.

Method A: The DMSO "Kick" (Recommended for Toxicity Assays)

Use this when a small amount of DMSO (<1%) is tolerable in your final assay.

- Remove HFIP film from -80°C and equilibrate to RT.
- Add anhydrous DMSO to the film to achieve a 5 mM stock concentration.
  - Calculation: For 0.1 mg peptide (MW ~3200 Da), add ~6.25 µL DMSO.
- Vortex thoroughly for 30 seconds. Pulse spin.
- Sonicate in a bath sonicator for 10 minutes. This is crucial to break "seed" oligomers that survive DMSO.
- Immediate Use: Dilute this stock directly into your assay buffer. Do not store the DMSO stock.

Method B: The NaOH "Basic Shock" (Recommended for Kinetics/ThT)

Use this if DMSO interferes with your kinetics or if the peptide is stubborn.

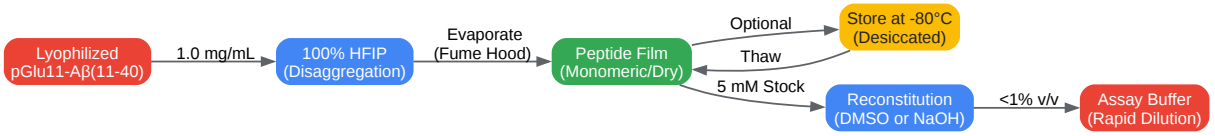
- Add 10 mM NaOH to the film to achieve 1-2 mg/mL.
- Vortex and sonicate for 1 min. The high pH (>10.5) forces the peptide (rich in Glu/Asp at the C-terminus) to deprotonate and solubilize.
- Dilute into your buffer (PBS/HEPES).

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- Buffering Capacity: Ensure your buffer is strong enough (e.g., 20-50 mM Phosphate) to instantly neutralize the NaOH upon dilution.

Visualizing the Workflow

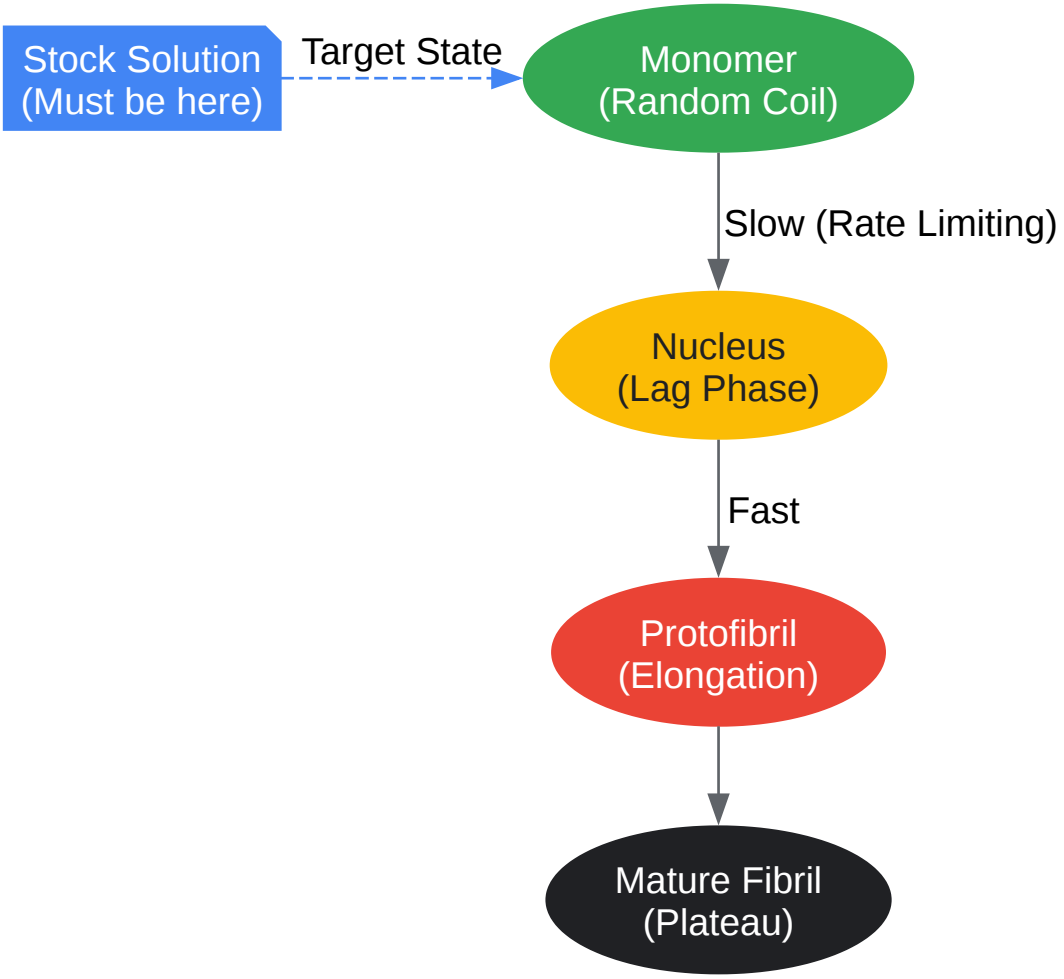
The following diagrams illustrate the critical path from lyophilized powder to assay-ready monomer.



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Caption: Figure 1. The "Reset" Workflow. HFIP treatment is mandatory to erase structural history before reconstitution.

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Caption: Figure 2. Aggregation Pathway. Stock solutions must be maintained at the Monomer stage to prevent seeding the lag phase.

Troubleshooting & FAQ

Symptom: "My kinetic traces show no lag phase (immediate aggregation)."

Cause: Your stock solution contained pre-formed seeds. Solution:

- Did you skip the HFIP step? If yes, the peptide was likely already aggregated in the vial.
- Did you freeze-thaw the DMSO stock? Never freeze DMSO stocks. Prepare fresh from the HFIP film every time.

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- Filtration: Pass your buffer (not the peptide) through a 0.22 µm filter. Dust acts as a nucleation seed.

Symptom: "I cannot detect the peptide concentration."

Cause: You are likely using A280. Solution:

- Calculated Method: Trust the "Net Peptide Content" (NPC) on the CoA.
  - .
- BCA Assay: Use a Micro-BCA kit, but be aware sensitivity is lower due to lack of Trp/Tyr/Cys.
- Amino Acid Analysis: The only accurate method for this specific fragment.

Symptom: "The peptide precipitates when added to cell media."

Cause: Local concentration shock or high salinity. Solution:

- Rapid Mixing: Do not drop the peptide gently. Inject it into the vortexing media.
- Serum Proteins: Albumin in serum (FBS) binds Aβ. If studying toxicity, use serum-free media (e.g., Neurobasal) for the treatment window.

Summary Data Table: pGlu11-Aβ(11-40) Properties[1][2][3]

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Property	Value / Characteristic	Implication
Sequence	Glu-Val-His-His... (Starts at 11)	NO Tyrosine-10. UV280 is useless.
Hydrophobicity	Extremely High	Contains hydrophobic core (17-21) + pGlu cap.
Aggregation Rate	Very Fast	Faster nucleation than Aβ(1-40).
Solubility (Neutral pH)	Poor	Isoelectric point shifted; prone to precipitation.
Recommended Storage	Lyophilized Film @ -80°C	Do not store in solution.

References

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